

Administration of Sigma-LIGAND-1 Hydrochloride to Mice: Application Notes and Protocols

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Compound of Interest

Compound Name: Sigma-LIGAND-1 hydrochloride

Cat. No.: B163890

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This document provides detailed application notes and experimental protocols for the administration of **Sigma-LIGAND-1 hydrochloride**, a selective sigma-1 receptor ligand, to mice for in vivo research. The protocols outlined below are based on established methodologies for administering small molecules and similar sigma-1 receptor ligands to murine models.

Compound Information and Properties

Sigma-LIGAND-1 hydrochloride is a selective sigma receptor ligand with high affinity for the sigma-1 binding site. It is utilized in neuroscience research to investigate the role of the sigma-1 receptor in various physiological and pathological processes.

Table 1: Properties of **Sigma-LIGAND-1 Hydrochloride**

Property	Value
Molecular Formula	C ₂₇ H ₃₄ ClNO ₄
Molecular Weight	472.02 g/mol
IC ₅₀ at DTG site	16 nM
IC ₅₀ at PPP site	19 nM
K _i at Dopamine D ₂ Receptor	4000 nM
Storage	Store at -20°C. Stock solutions can be stored at -80°C for up to 6 months.

Experimental Protocols

The following protocols are provided as a guide. Researchers should optimize these protocols based on their specific experimental design, mouse strain, and institutional animal care and use committee (IACUC) guidelines.

Preparation of Dosing Solution

A common vehicle for the administration of sigma-1 receptor ligands in mice is sterile saline (0.9% NaCl). If solubility in saline is limited, a co-solvent such as dimethyl sulfoxide (DMSO) can be used, with the final concentration of DMSO kept to a minimum (e.g., <5%) to avoid vehicle-induced effects.

Materials:

- **Sigma-LIGAND-1 hydrochloride** powder
- Sterile 0.9% saline solution
- Dimethyl sulfoxide (DMSO), if required
- Sterile microcentrifuge tubes
- Vortex mixer

- Sonicator (optional)

Procedure:

- Calculate the required amount of **Sigma-LIGAND-1 hydrochloride** based on the desired dose and the number of animals to be treated. It is advisable to prepare a slight excess of the solution.
- Weigh the calculated amount of **Sigma-LIGAND-1 hydrochloride** powder and place it in a sterile microcentrifuge tube.
- If using a co-solvent, add a small volume of DMSO to the powder and vortex until fully dissolved.
- Gradually add the sterile 0.9% saline to the dissolved compound or directly to the powder, vortexing between additions to ensure complete dissolution. If necessary, sonicate the solution for a short period to aid dissolution.
- Ensure the final solution is clear and free of precipitates.
- The final concentration of the dosing solution should be calculated to deliver the desired dose in an appropriate injection volume (see Table 2).

Administration Route: Intraperitoneal (IP) Injection

Intraperitoneal (IP) injection is a common and effective route for systemic administration of small molecules in mice.^{[1][2]}

Table 2: Recommended Guidelines for Intraperitoneal Injection in Adult Mice

Parameter	Recommendation
Dosage Range (based on similar compounds)	0.1 - 10 mg/kg
Injection Volume	10 mL/kg (e.g., 0.2 mL for a 20g mouse)
Needle Gauge	26-30 G
Needle Length	1/2 inch

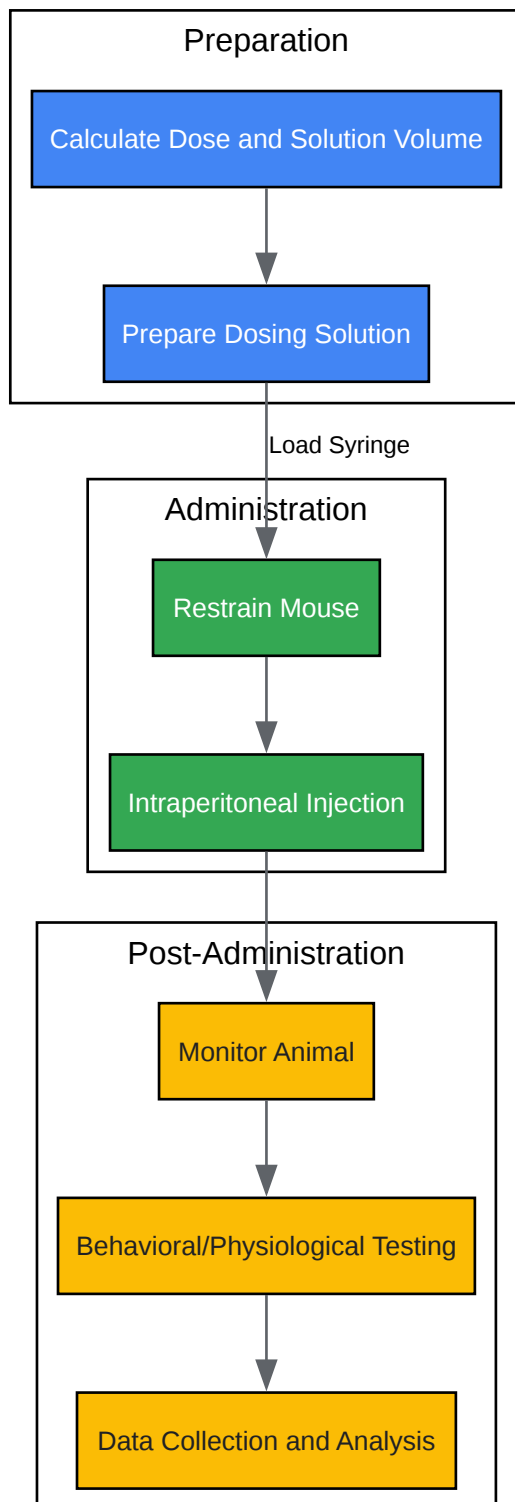
Procedure:

- **Animal Restraint:** Properly restrain the mouse by scruffing the neck and back to immobilize the head and body. The abdomen should be facing upwards.
- **Injection Site:** Identify the injection site in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder and cecum.[\[1\]](#)
- **Needle Insertion:** Insert the needle at a 15-20 degree angle with the bevel facing up.[\[1\]](#)
- **Aspiration:** Gently pull back on the plunger to ensure that the needle has not entered a blood vessel or internal organ. If blood or a yellowish fluid appears, discard the syringe and prepare a new injection.[\[1\]](#)
- **Injection:** Slowly and steadily inject the calculated volume of the dosing solution into the peritoneal cavity.
- **Needle Withdrawal:** Withdraw the needle smoothly and return the mouse to its cage.
- **Monitoring:** Observe the mouse for any signs of distress or adverse reactions following the injection.

Experimental Workflow

The following diagram illustrates a typical workflow for an in vivo study involving the administration of **Sigma-LIGAND-1 hydrochloride** to mice.

Experimental Workflow for In Vivo Administration

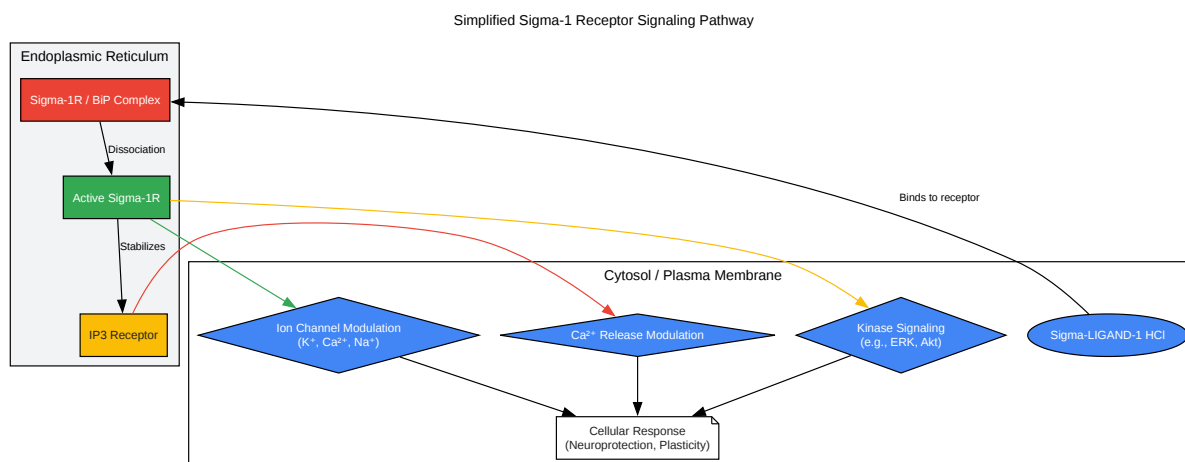


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Caption: A flowchart of the in vivo administration process.

Sigma-1 Receptor Signaling Pathway

Sigma-LIGAND-1 hydrochloride exerts its effects by binding to the sigma-1 receptor, a unique ligand-operated chaperone protein located at the endoplasmic reticulum-mitochondrion interface.[3] Its activation can modulate a variety of downstream signaling pathways, impacting neuronal function and survival.



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Caption: Overview of the Sigma-1 receptor signaling cascade.

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